

Proper Disposal of Cholesterol-13C5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cholesterol-13C5

Cat. No.: B562950

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For researchers, scientists, and drug development professionals utilizing **Cholesterol-13C5**, a stable, non-radioactive, isotopically labeled compound, adherence to proper disposal procedures is essential for maintaining laboratory safety and environmental compliance. While the carbon-13 isotope does not confer additional chemical hazards, the disposal of this compound should align with institutional and local regulations for non-hazardous chemical waste.

Immediate Safety and Handling

Prior to disposal, it is crucial to handle **Cholesterol-13C5** with the appropriate personal protective equipment (PPE). Standard laboratory practice dictates the use of safety glasses, gloves, and a lab coat. Ensure that the work area is well-ventilated. In case of a spill, sweep up the solid material, place it in a designated container, and clean the area with soap and water.

Step-by-Step Disposal Protocol

The disposal of **Cholesterol-13C5**, a non-hazardous solid waste, should be conducted as follows:

- Segregation: Do not mix **Cholesterol-13C5** waste with hazardous materials. It should be segregated as non-hazardous solid chemical waste.
- Containerization: Place the waste **Cholesterol-13C5** and any contaminated disposables (e.g., weighing paper, gloves) into a clearly labeled, sealed, and appropriate waste container.

The container should be made of a material compatible with the chemical.

- **Labeling:** The waste container must be clearly labeled with the full chemical name, "**Cholesterol-13C5**," and explicitly marked as "Non-Hazardous Waste." Include the date of waste generation.
- **Storage:** Store the sealed waste container in a designated, secure area within the laboratory, away from incompatible materials.
- **Institutional Procedure:** Follow your institution's specific guidelines for the collection and disposal of non-hazardous chemical waste. This may involve contacting the Environmental Health and Safety (EHS) office for pickup or following a prescribed internal disposal pathway.
- **Documentation:** Maintain a record of the disposed amount of **Cholesterol-13C5** in your laboratory's chemical inventory.

Important Note: Never dispose of **Cholesterol-13C5** down the drain or in the regular trash unless explicitly permitted by your institution's EHS-approved procedures for non-hazardous chemical waste.

Quantitative Data Summary

For easy reference, the key quantitative properties of **Cholesterol-13C5** are summarized in the table below.

Property	Value
Molecular Formula	C ₂₂ ¹³ C ₅ H ₄₆ O
Molecular Weight	391.62 g/mol
Density	0.988 g/cm ³
Melting Point	Not available
Boiling Point	Not available
LogP	7.38870

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **Cholesterol-13C5**.



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Caption: Disposal workflow for **Cholesterol-13C5**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Cholesterol-13C5**, fostering a secure research environment.

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